

Application Notes and Protocols for Benzyl 2-fluoro-4-morpholinobenzoate

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Compound of Interest

Compound Name: *Benzyl 2-fluoro-4-morpholinobenzoate*

Cat. No.: *B568059*

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These application notes and protocols are intended for researchers, scientists, and drug development professionals. They provide detailed guidance on the safe handling and storage of **Benzyl 2-fluoro-4-morpholinobenzoate** (CAS No. 1272756-24-7). The information is compiled from safety data sheets and general laboratory practices.

Application Notes

General Information

Benzyl 2-fluoro-4-morpholinobenzoate is a chemical compound used for scientific research and development purposes.^{[1][2]} It is not intended for medicinal, household, or other uses.

Hazard Identification

While a detailed hazard profile is not readily available, it is prudent to handle this compound with the utmost care, as with all laboratory chemicals. Avoid direct contact with skin and eyes, and prevent inhalation of any dust or vapors.^[2]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment should be worn when handling **Benzyl 2-fluoro-4-morpholinobenzoate**:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles.

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and, if necessary, additional protective clothing to prevent skin contact.^[2]
- Respiratory Protection: In case of insufficient ventilation or the potential for aerosol formation, a NIOSH-approved respirator should be used.

Storage

Proper storage is crucial to maintain the integrity and stability of **Benzyl 2-fluoro-4-morpholinobenzoate**.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Incompatible Materials: Keep away from strong oxidizing agents.

Data Presentation

Property	Value
CAS Number	1272756-24-7 ^[2] ^[3]
Molecular Formula	C18H18FNO3 ^[2]
Molecular Weight	315.339 g/mol ^[2]

Note: Detailed quantitative data on stability, solubility, and toxicity are not available in the searched resources.

Experimental Protocols

Protocol 1: General Handling of Benzyl 2-fluoro-4-morpholinobenzoate

This protocol outlines the general steps for safely handling the compound in a laboratory setting.

- Preparation:

- Before handling, ensure that a safety shower and an eyewash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Don the appropriate personal protective equipment as detailed in the Application Notes.[\[2\]](#)
- Weighing and Transfer:
 - To minimize the generation of dust, handle the solid compound carefully.
 - Use appropriate, clean tools (e.g., spatulas, weighing paper) for transferring the substance.
 - Immediately seal the container after use to prevent contamination and exposure.
- Dissolution (if applicable):
 - If preparing a solution, add the solid to the solvent slowly while stirring in a closed or contained system.
- Waste Disposal:
 - All waste materials, including empty containers and contaminated PPE, should be treated as chemical waste.
 - Dispose of waste in accordance with institutional, local, and national regulations.[\[2\]](#) Waste should be segregated and handed over to a specialized waste disposal company.[\[2\]](#)

Protocol 2: First Aid Measures

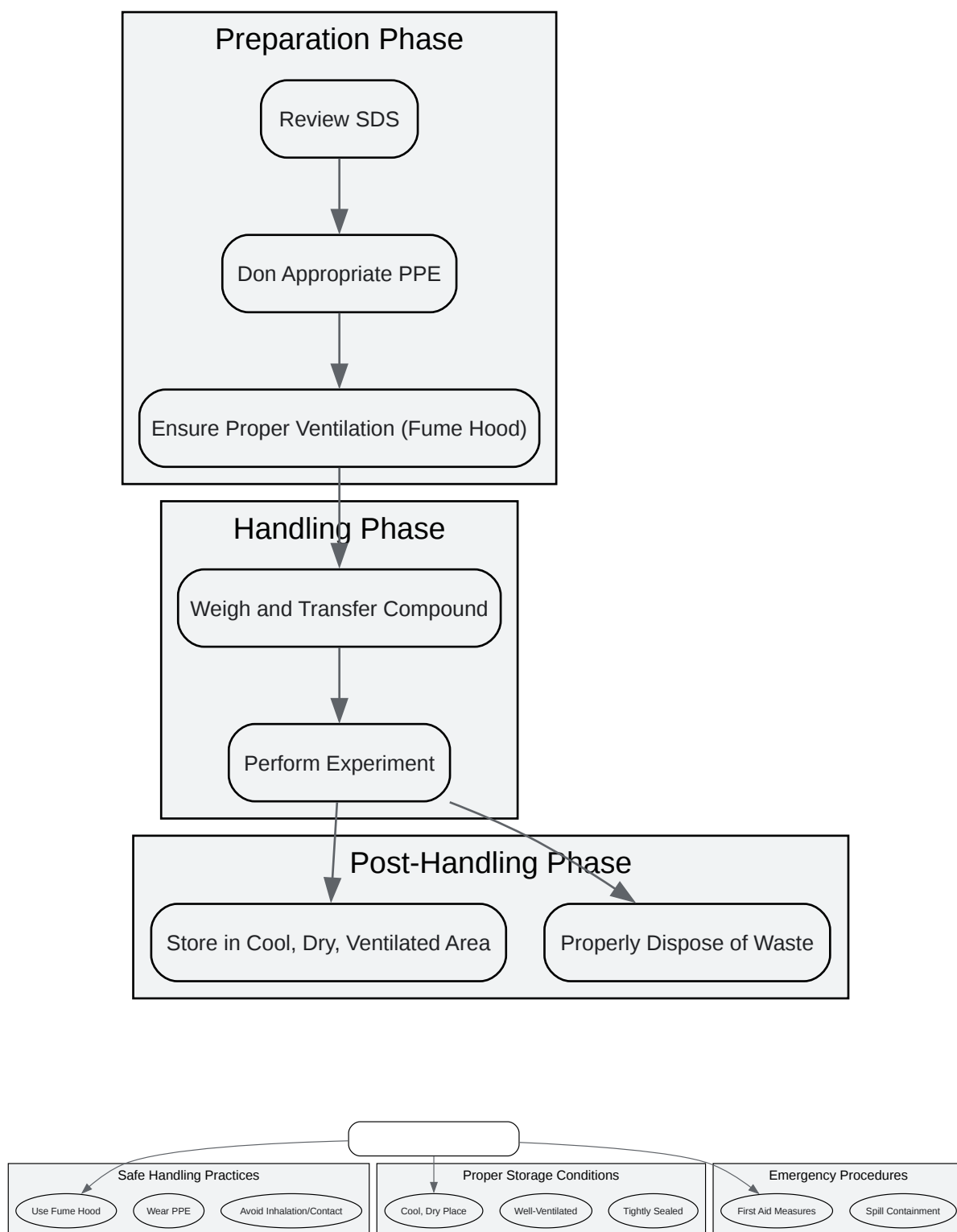
In the event of accidental exposure, follow these first aid procedures:

- After Inhalation: Move the affected person to an area with fresh air. If breathing becomes difficult, seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, consult a physician.

- After Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- After Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Visualizations

Below are diagrams illustrating key workflows and relationships for the handling and storage of **Benzyl 2-fluoro-4-morpholinobenzoate**.



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